

# Physical and chemical properties of Onitin 2'-O-glucoside

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## Compound of Interest

Compound Name: Onitin 2'-O-glucoside

Cat. No.: B15592964

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## Onitin 2'-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Onitin 2'-O-glucoside** is a naturally occurring sesquiterpenoid glycoside isolated from the fern *Onychium japonicum*. This document provides a comprehensive overview of its known physical and chemical properties. At present, detailed experimental protocols for its isolation, synthesis, and biological evaluation are not extensively documented in publicly accessible scientific literature. Similarly, information regarding its specific biological activities and associated signaling pathways remains to be elucidated. This guide consolidates the available data from chemical databases and supplier information to serve as a foundational resource for researchers interested in this compound.

### Physical and Chemical Properties

While comprehensive experimental data is limited, the fundamental physical and chemical properties of **Onitin 2'-O-glucoside** have been computed and are available through various chemical databases. This information is crucial for handling, storage, and initial experimental design.

### Data Summary

The table below summarizes the key physical and chemical properties of **Onitin 2'-O-glucoside**. It is important to note that much of this data is computed rather than experimentally determined and should be used as a reference.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>30</sub> O <sub>8</sub>	PubChem[1]
Molecular Weight	410.5 g/mol	PubChem[1]
IUPAC Name	4-hydroxy-2,2,5,7-tetramethyl-6-[2-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyethyl]-3H-inden-1-one	PubChem[1]
CAS Number	76947-60-9	ChemFaces[2]
Appearance	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Density	Not reported	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Pyridine, Methanol, Ethanol.	ChemFaces[2]
Storage Conditions	Store at -20°C. For solutions, store as aliquots in tightly sealed vials at -20°C, useable for up to two weeks.[2][3]	Immunomart, ChemFaces

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological analysis of **Onitin 2'-O-glucoside** are not available in the currently accessible scientific literature. The compound is known to be isolated from the herb *Onychium japonicum*. [2] General methodologies for the

isolation of glycosides from plant materials typically involve extraction with polar solvents, followed by chromatographic separation techniques.

## General Isolation Workflow (Hypothetical)

The following diagram illustrates a generalized workflow for the isolation of sesquiterpenoid glycosides from a plant source. This is a hypothetical protocol and would require optimization for the specific case of **Onitin 2'-O-glucoside**.



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Caption: Hypothetical workflow for the isolation of **Onitin 2'-O-glucoside**.

## Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature regarding the biological activity or the mechanism of action of **Onitin 2'-O-glucoside**. Sesquiterpenoids, as a class of natural products, are known to exhibit a wide range of biological activities, and glycosylation can significantly impact their bioavailability and pharmacological effects. Research into the biological properties of **Onitin 2'-O-glucoside** would be a novel area of investigation.

Given the lack of data on its specific interactions, a diagram of a signaling pathway involving **Onitin 2'-O-glucoside** cannot be provided.

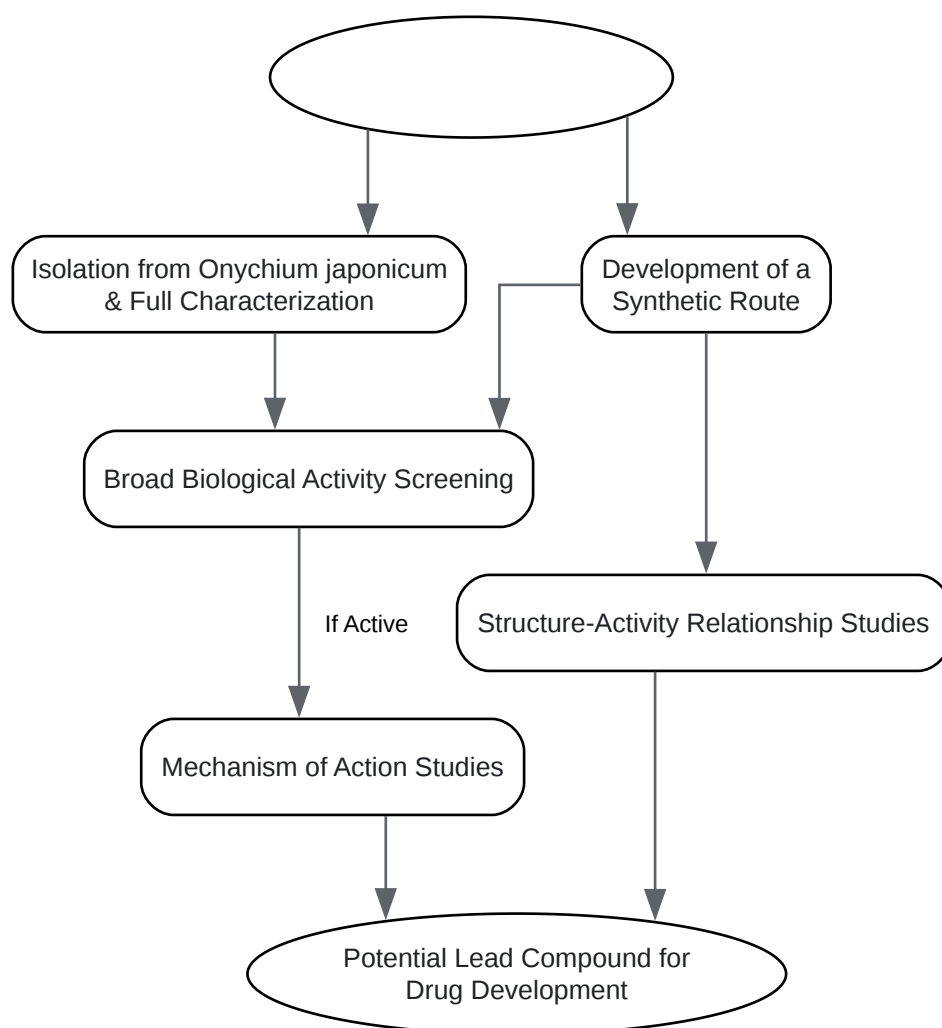
## Future Research Directions

The dearth of information on **Onitin 2'-O-glucoside** presents several opportunities for future research:

- **Isolation and Characterization:** A primary research effort should focus on the isolation of **Onitin 2'-O-glucoside** from *Onychium japonicum* and the complete experimental characterization of its physical and chemical properties, including detailed spectroscopic analysis ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, UV-Vis, and high-resolution mass spectrometry).

- **Synthesis:** The development of a synthetic route to **Onitin 2'-O-glucoside** would enable the production of larger quantities for biological studies and the generation of analogs for structure-activity relationship (SAR) studies.
- **Biological Screening:** The purified compound should be subjected to a broad range of biological assays to identify any potential therapeutic activities, such as anticancer, anti-inflammatory, antimicrobial, or antiviral effects.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent research should focus on elucidating the underlying mechanism of action, including the identification of molecular targets and signaling pathways.

The following diagram illustrates a potential logical workflow for future research on **Onitin 2'-O-glucoside**.



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Caption: A proposed logical workflow for future research on **Onitin 2'-O-glucoside**.

## Conclusion

**Onitin 2'-O-glucoside** is a natural product with a defined chemical structure but a largely unexplored profile of physical, chemical, and biological properties. This technical guide consolidates the currently available information and highlights the significant gaps in our knowledge. It is hoped that this document will serve as a catalyst for further research into this intriguing sesquiterpenoid glycoside, potentially unlocking new therapeutic applications.

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## References

- 1. Onitin 2'-O-glucoside | C<sub>21</sub>H<sub>30</sub>O<sub>8</sub> | CID 91895473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Onitin 2'-O-glucoside | CAS:76947-60-9 | Manufacturer ChemFaces [chemfaces.com]
- 3. Onitin 2'-O-glucoside - Immunomart [immunomart.com]
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